

Preventing Selenite-Induced Cataracts with Calpain Inhibitor VI: Application Notes and Protocols

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Compound of Interest

Compound Name: Calpain Inhibitor VI

Cat. No.: B1680998

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Introduction

Cataracts, the leading cause of blindness globally, are characterized by the opacification of the lens.[1] One of the key mechanisms implicated in cataract formation is the unregulated activity of calpains, a family of calcium-dependent cysteine proteases.[2] In various cataract models, including selenite-induced cataracts in rats, the accumulation of intracellular calcium leads to the activation of calpains.[3][4] These activated proteases then degrade crucial lens proteins, such as crystallins and cytoskeletal proteins, leading to protein aggregation, light scattering, and ultimately, the formation of cataracts.[3][5]

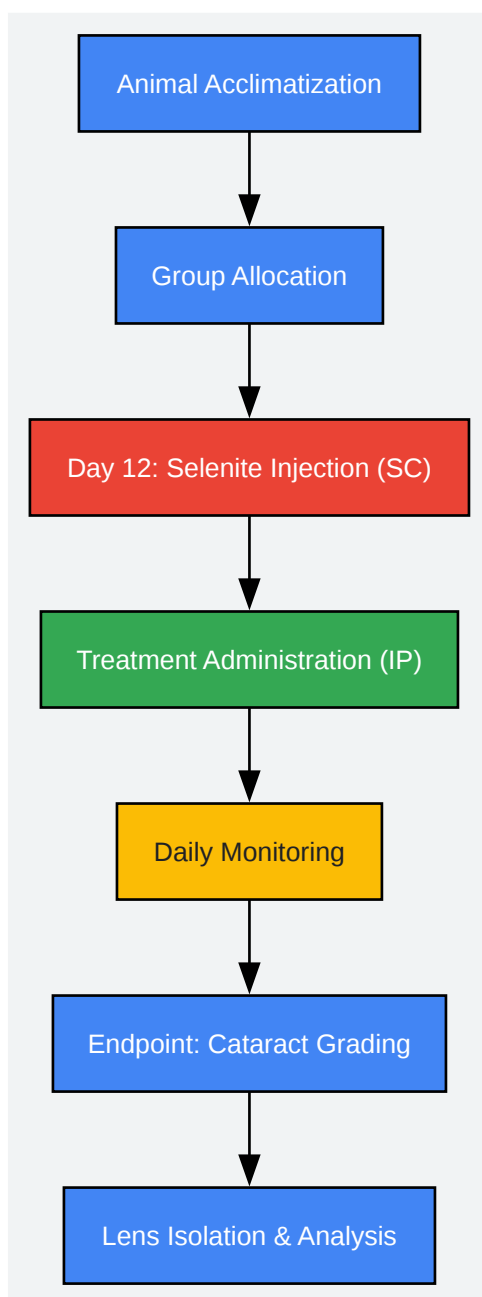
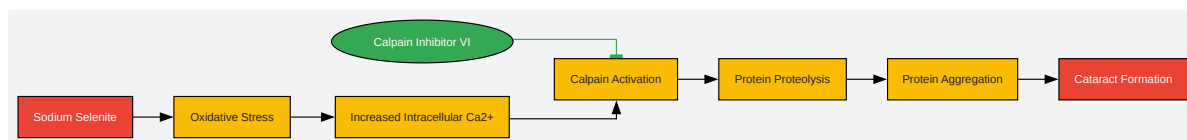
The selenite-induced cataract model in rats is a well-established and convenient in vivo model for studying oxidative stress-related nuclear cataracts.[6][7] A single subcutaneous injection of sodium selenite in rat pups leads to the rapid development of cataracts, mimicking key biochemical processes observed in human age-related cataracts, including oxidative stress, calcium accumulation, and calpain activation.[8]

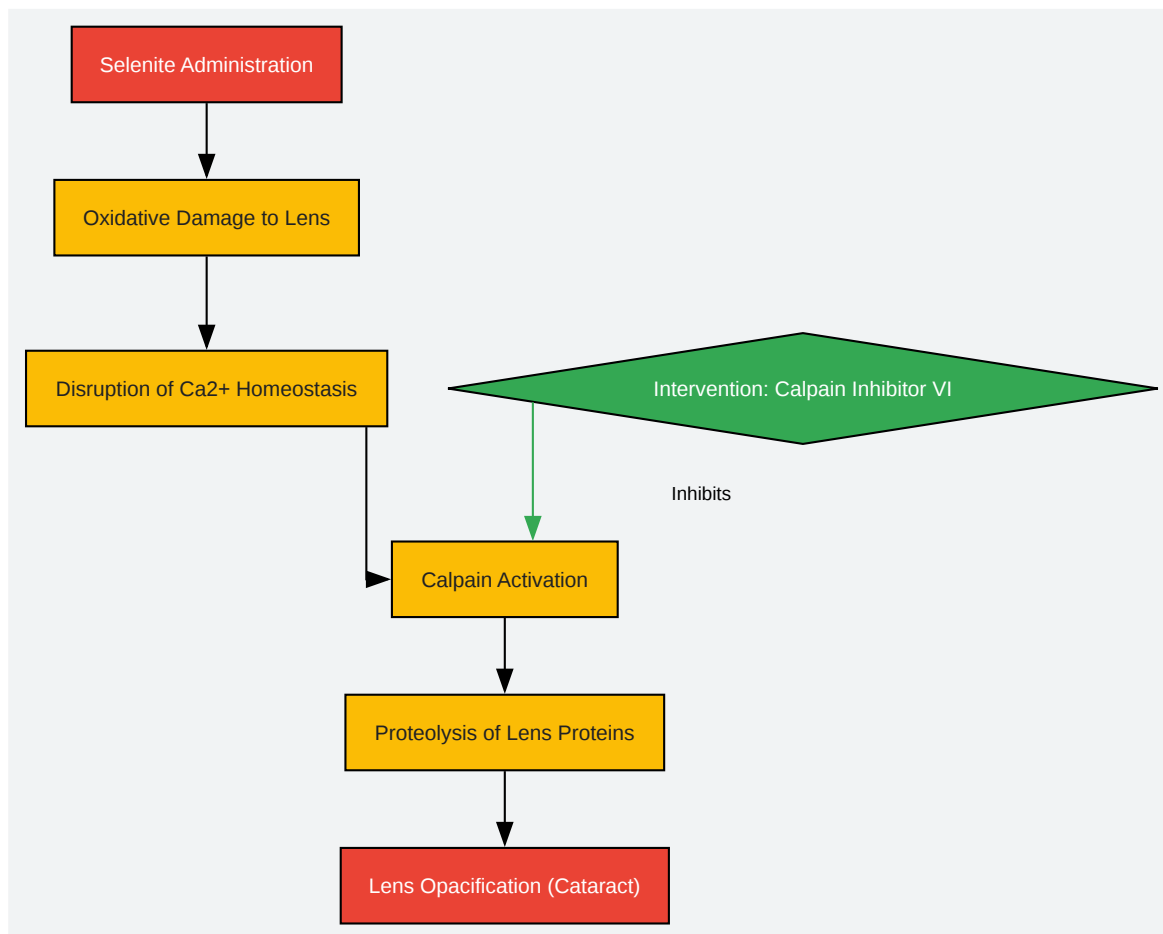
Calpain Inhibitor VI, also known as SJA6017, is a potent, cell-permeable, and reversible inhibitor of calpain.[1][9] It has been shown to effectively reduce the formation of selenite-induced cataracts in rats, highlighting the therapeutic potential of targeting calpain activity for

cataract prevention.[10][11] This document provides detailed application notes and protocols for utilizing **Calpain Inhibitor VI** in a selenite-induced cataract model.

Signaling Pathway of Selenite-Induced Cataract and the Role of Calpain Inhibitor VI

Sodium selenite induces a cascade of events within the lens, culminating in cataract formation. The pathway is initiated by oxidative stress, which disrupts calcium homeostasis and leads to an influx of calcium ions. This elevation in intracellular calcium activates calpains, which then cleave various lens proteins, leading to their aggregation and the loss of lens transparency. **Calpain Inhibitor VI** acts by directly inhibiting the activity of these activated calpains, thereby preventing the downstream proteolytic events and preserving lens clarity.





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